

A Comprehensive Technical Guide to Potassium Methoxide in Scientific Research

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Compound of Interest

Compound Name: *potassium;methanolate*

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This in-depth guide explores the multifaceted role of potassium methoxide (CH_3KO) in scientific research, with a particular focus on its applications, chemical properties, and handling procedures. Potassium methoxide, a strong base, is a pivotal reagent in organic synthesis, most notably in the production of biodiesel through transesterification and in various condensation reactions. This document provides a consolidated resource of its synonyms, quantitative data from key experiments, detailed experimental protocols, and visual representations of relevant chemical processes.

Nomenclature and Identification: Synonyms for Potassium Methoxide

In scientific literature and chemical databases, potassium methoxide is referred to by a variety of names. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

Type	Synonym
IUPAC Name	Potassium Methanolate
Systematic IUPAC Name	Potassium Methylate
Common Names	Potassium Methoxide, Potassium Methylate
Chemical Formula	CH ₃ KO, CH ₃ OK
CAS Number	865-33-8
EC Number	212-736-1
UNII	45MYQ0GWGB
InChI	InChI=1S/CH3O.K/c1-2;/h1H3;/q-1;+1
InChIKey	BDAWXSQJJCIFIK-UHFFFAOYSA-N
SMILES	C[O-].[K+]
Depositor-Supplied Synonyms	Methanol, potassium salt; Methoxy potassium; KOMe; MeOK; Feldalat KM

Physicochemical Properties

A summary of the key physical and chemical properties of potassium methoxide is presented in the table below.

Property	Value
Molecular Weight	70.132 g/mol [1]
Appearance	White to yellowish, hygroscopic, odorless crystalline powder[1]
Physical Description	Dry Powder; Liquid.[2] Commercial products are often powders or solutions in methanol (e.g., 25-32%)[1][2]
Spontaneous Ignition Temp.	70 °C[3]
Reactivity with Water	Reacts violently with water to form potassium hydroxide and methanol.[1]
Solubility	Soluble in methanol and ethanol.[4]
Stability	Stable under inert atmosphere.[5] Moisture sensitive; absorbs carbon dioxide from the air.[4]
Incompatibilities	Acids, strong oxidizing agents, acid chlorides, acid anhydrides, alkali metals, water, and moist air.[4][5]

Applications in Organic Synthesis

Potassium methoxide is a versatile reagent in a variety of organic reactions, primarily utilized for its strong basicity.

Transesterification for Biodiesel Production

The primary industrial application of potassium methoxide is as a catalyst for the transesterification of triglycerides (vegetable oils and animal fats) with methanol to produce fatty acid methyl esters (FAME), the main component of biodiesel.[1][6] The methoxide ion (CH_3O^-) is the active catalytic species in this reaction.

The following table summarizes the optimal conditions for biodiesel production from canola oil using potassium methoxide as a catalyst, as reported in the literature.

Parameter	Optimal Value
Catalyst Concentration	1.59% by weight[1]
Reaction Temperature	50 °C[1]
Methanol to Oil Molar Ratio	4.5:1[1]
Biodiesel Yield	95.8%[1]
Fatty Acid Content	0.75% by weight[1]

In a separate study, a 95% biodiesel yield was achieved with a 5:15% methanol to methoxide ratio, with a significantly reduced reaction time of 20 minutes.[7]

This protocol is adapted from a study on the production of methylic biodiesel from tucum oil.[8]

Materials:

- Tucum oil
- Potassium hydroxide (KOH) P.A.
- Methanol (CH₃OH) P.A.
- 0.1 M Hydrochloric acid (HCl) solution
- Hexane
- Ethyl acetate

Procedure:

- Preparation of Potassium Methoxide Solution:
 - Add 9.5 g of KOH to 120 mL of methanol under constant stirring until the KOH is completely dissolved. Note that this reaction is exothermic.[8]
- Transesterification Reaction:

- Add an aliquot of the prepared potassium methoxide solution to the tucum oil.
- Maintain the mixture under stirring at 40°C for 40 minutes.[8]
- Monitoring the Reaction:
 - Monitor the progress of the transesterification process using thin-layer chromatography (TLC) with a mobile phase of hexane/ethyl acetate (95%/5%). A decrease in the oil band and an increase in the biodiesel bands indicate the progression of the reaction.[8]
- Product Separation and Purification:
 - After the reaction is complete, allow the mixture to settle and separate the biodiesel layer from the glycerin layer (decantation).[8]
 - Wash the biodiesel with a 0.1 M HCl solution.[8]
 - Perform a simple distillation at 100°C to remove any residual water and methanol from the biodiesel.[8]

Condensation Reactions

Potassium methoxide is an effective catalyst for various condensation reactions, including the Claisen-Schmidt condensation, which is used to synthesize chalcones.[9][10] Chalcones are precursors to flavonoids and exhibit a wide range of pharmacological activities.[10]

The following is a general procedure for the synthesis of chalcones using an aromatic aldehyde and a ketone, catalyzed by a strong base like potassium methoxide.

Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- Ketone with an α -hydrogen (e.g., acetophenone)
- Potassium methoxide
- Ethanol or Methanol

- Dilute Hydrochloric acid (HCl)

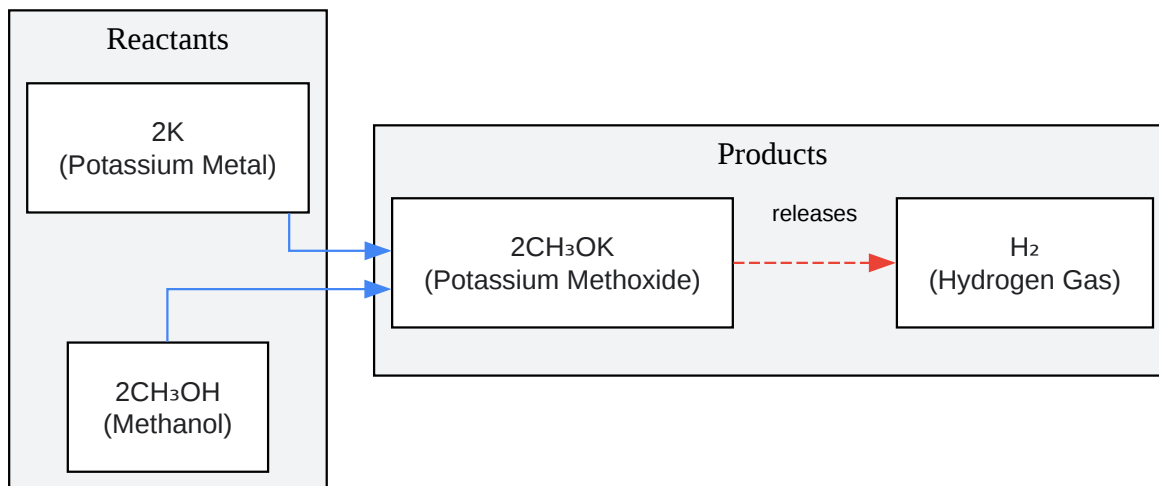
Procedure:

- Reaction Setup:
 - In a flask, dissolve the ketone (1 equivalent) and the aromatic aldehyde (1 equivalent) in ethanol.[\[10\]](#)
- Catalyst Addition:
 - Slowly add a solution of potassium methoxide in methanol to the mixture while stirring.
- Reaction Monitoring:
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed, which typically takes 2-24 hours.[\[10\]](#)
- Product Isolation and Purification:
 - Upon completion, a precipitate of the crude chalcone will form. If no precipitate is observed, the mixture can be stored in a refrigerator to induce crystallization.[\[10\]](#)
 - Acidify the mixture with dilute HCl until the pH is acidic.[\[10\]](#)
 - Filter the solid product and wash it with cold distilled water until the washings are neutral.[\[10\]](#)
 - Recrystallize the crude product from a suitable solvent, such as ethanol or methanol, to obtain the pure crystalline chalcone.[\[10\]](#)

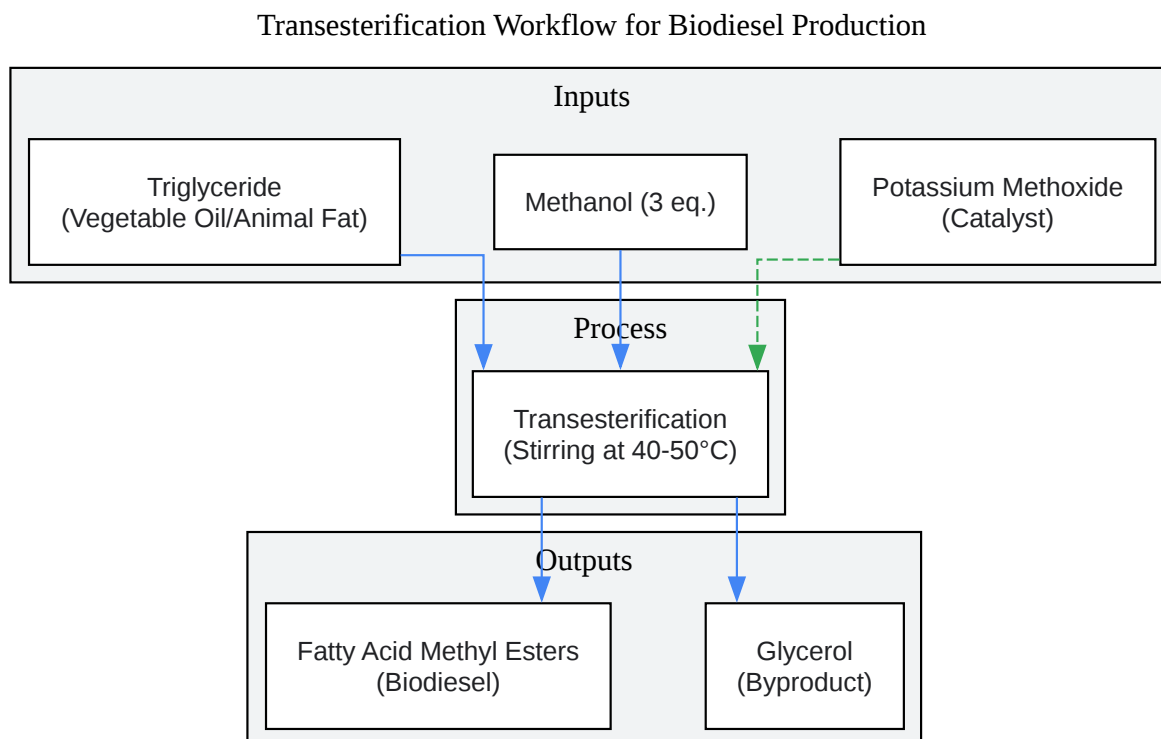
Visualizing Chemical Processes

The following diagrams, generated using Graphviz (DOT language), illustrate key processes involving potassium methoxide.

Laboratory Preparation of Potassium Methoxide

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Caption: Laboratory preparation of potassium methoxide from potassium metal and methanol.



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Caption: Workflow for biodiesel production via transesterification using potassium methoxide.

Safety and Handling

Potassium methoxide is a hazardous substance that requires careful handling. It is highly flammable and reacts violently with water.^{[1][11]} It is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.^{[12][13]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.^[12]
- **Clothing:** Wear protective clothing to prevent skin contact.^[12]

- Respiratory Protection: Use a NIOSH-certified respirator with an organic vapor cartridge if ventilation is inadequate.[5]

Handling and Storage:

- Handle under an inert atmosphere (e.g., nitrogen or argon).[5]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[12]
- Keep away from heat, sparks, open flames, and other sources of ignition.[11][14]
- Ground and bond containers and receiving equipment to prevent static discharge.[14]
- Never allow the product to come into contact with water during storage.

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Do NOT induce vomiting.[13]
- If on Skin (or hair): Remove/take off immediately all contaminated clothing. Rinse skin with water/shower.[13]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]

This guide provides a foundational understanding of potassium methoxide for scientific and research applications. Always consult the specific Safety Data Sheet (SDS) for the material being used and follow all institutional safety protocols.

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